

Technical Guide: Safety & Handling of 2-(4-Morpholinyl)-1-(2-naphthyl)ethanone

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Compound of Interest

Compound Name: 2-(4-morpholinyl)-1-(2-naphthyl)ethanone

Cat. No.: B261048

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Part 1: Chemical Identity & Physicochemical Profile^{[1][3][4]}

Compound Identification

Parameter	Detail
Chemical Name	2-(4-morpholinyl)-1-(2-naphthyl)ethanone
Common Synonyms	-Morpholino-2-acetonaphthone; 2-Morpholino-1-(naphthalen-2-yl)ethan-1-one
Structural Class	-Aminoketone; Naphthalene derivative
Molecular Formula	C
	H
	NO
Molecular Weight	255.31 g/mol
Physical State	Solid (Crystalline powder)
Solubility	Soluble in DCM, DMSO, Methanol; Poorly soluble in water (free base)

Precursor Identification (Critical for Safety)

The primary risk in handling this compound stems from its synthesis. You must control the hazards of its precursors.

Precursor	CAS No. [4] [5] [6]	Primary Hazards	GHS Classification
2-Bromo-2'-acetonaphthone	613-54-7	Lachrymator, Skin Corr. [1] [2] [3] 1B	Danger: Causes severe skin burns and eye damage.
Morpholine	110-91-8	Flammable, Corrosive, Acute Tox	Danger: Flammable liquid; Toxic in contact with skin. [1] [2] [3]

Part 2: Hazard Identification & Toxicology (Read-Across Analysis)

As a specific research chemical, definitive toxicological data is rare. We apply the Precautionary Principle based on functional group analysis.

Predicted Health Hazards

- Acute Toxicity (Oral/Inhalation): Likely Harmful (Category 4). Morpholine derivatives can exhibit CNS depressant effects.
- Skin/Eye Irritation: The free base is likely an Irritant (Category 2) due to the basic morpholine moiety. If isolated as the Hydrochloride (HCl) salt, the acidity may increase irritation potential.
- Sensitization: Naphthalene derivatives can be skin sensitizers.
- Specific Target Organ Toxicity: Potential CNS activity. Avoid inhalation of dusts.^[7]

Synthesis-Specific Hazards (The "Danger Zone")

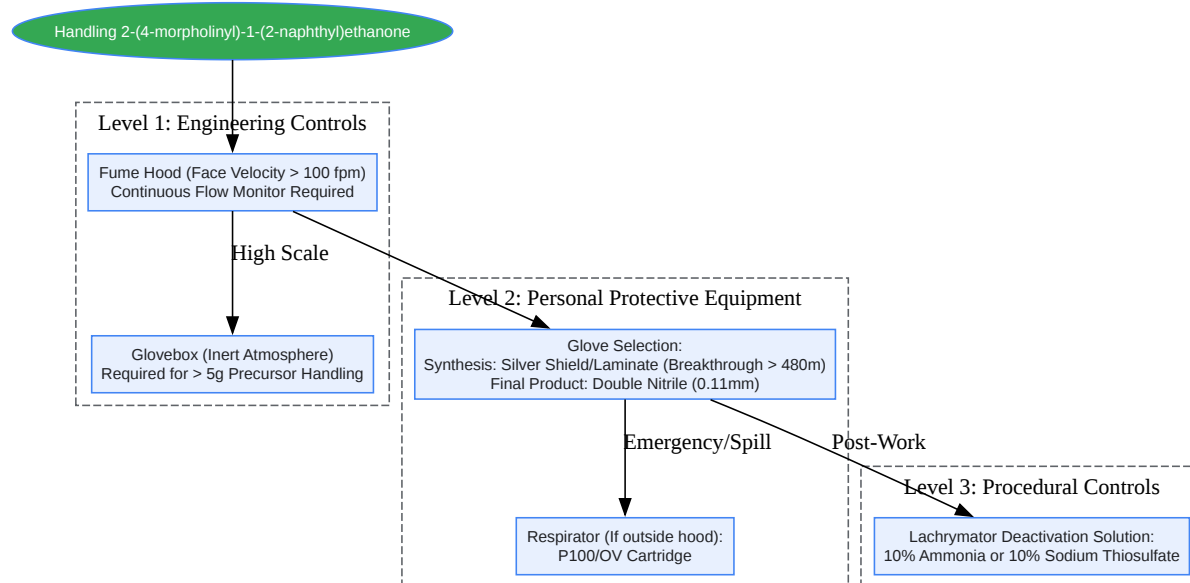
The alkylation step involves 2-Bromo-2'-acetonaphthone, a potent lachrymator.^{[1][2][3]}

- Mechanism: Alkylates TRPA1 channels in sensory nerves, causing intense tearing and respiratory distress.
- Exposure Limit: No specific OEL; treat as < 0.1 ppm (ceiling).

Part 3: Engineering Controls & PPE (Self-Validating Systems)

Do not rely on administrative controls alone. Implement engineering barriers that validate their own efficacy (e.g., flow monitors).

Hierarchy of Controls Workflow



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Figure 1: Hierarchy of Controls for handling alpha-aminoketones and lachrymatory precursors.

PPE Selection Matrix

Task	Glove Type	Eye Protection	Body Protection	Rationale
Weighing Precursor (Bromoketone)	Silver Shield / Laminate	Chemical Goggles + Face Shield	Tyvek Lab Coat	Bromoketones penetrate nitrile rapidly.[1][2][3] Laminate offers >8h protection.
Synthesis / Reflux	Double Nitrile (High Cuff)	Safety Glasses w/ Side Shields	Cotton Lab Coat	Morpholine is corrosive; double nitrile provides adequate splash protection.[3]
Product Isolation	Nitrile	Safety Glasses	Cotton Lab Coat	Final product is a solid irritant; standard barriers suffice.

Part 4: Synthesis & Handling Protocols

Safe Synthesis Workflow (N-Alkylation)

Reaction: 2-Bromo-2'-acetoneaphthone + Morpholine

Product + HBr (trapped by excess base).[1][2][3]

- Preparation:
 - Prepare a "Quench Station" inside the hood: A beaker containing 10% aqueous ammonia or saturated sodium thiosulfate. This neutralizes any lachrymator spills immediately.
 - Glassware: Use distinctively labeled glassware to prevent cross-contamination of lachrymators.
- Reaction Setup:
 - Dissolve 2-Bromo-2'-acetoneaphthone in anhydrous solvent (e.g., Acetone or DMF).[1][2][3]

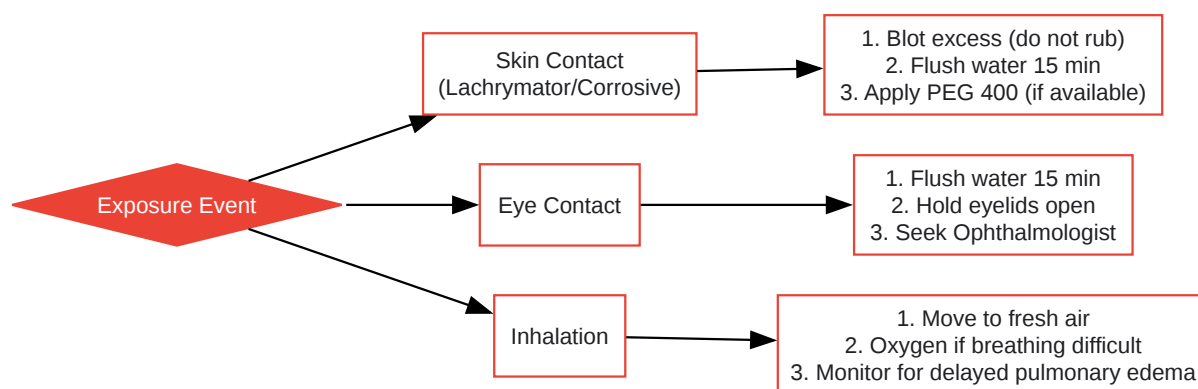
- Add Morpholine dropwise at 0°C. The reaction is exothermic.
- Critical Check: Ensure the condenser water is flowing before heating.[3] A runaway exotherm with morpholine can release flammable vapors.
- Workup & Isolation:
 - The product is often isolated as the Hydrochloride Salt to improve stability.
 - Dissolve the crude free base in Ethanol/Ether and add HCl/Ether.
 - Filtration: Perform vacuum filtration inside the fume hood. Do not dry the powder on an open benchtop; fine particulates are potent respiratory irritants.

Storage & Stability

- Instability:
 - Aminoketones can undergo self-condensation (dimerization) or oxidation (turning yellow/brown) upon exposure to light and air.[1][2][3]
- Protocol: Store as the HCl salt in amber vials, under Argon, at -20°C.

Part 5: Emergency Response & Waste Disposal

Emergency Decision Tree



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Figure 2: Emergency response protocols for exposure to morpholine-naphthalene derivatives.

Waste Disposal

- Solid Waste: Dispose of contaminated gloves and paper towels in a dedicated "Lachrymator/Toxic" solid waste bin. Double-bag this waste.
- Liquid Waste:
 - Aqueous: Adjust pH to 7-9 before disposal.[1][2][3]
 - Organic: Halogenated waste stream (due to unreacted bromoketone).
- Decontamination: Rinse all glassware with the ammonia/thiosulfate solution before removing it from the hood for washing.

References

- PubChem.2-Bromo-2'-acetonaphthone (CID 69179) - Laboratory Chemical Safety Summary. [1][2][3] National Library of Medicine. [Link]
- European Chemicals Agency (ECHA).Registration Dossier: 2-bromo-2'-acetonaphthone.[1][2][3][4][Link][2][3]
- National Research Council (US).Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[3] [Link]

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- [2. 2-Bromo-1-\(morpholin-4-yl\)ethan-1-one | C6H10BrNO2 | CID 13996876 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 1,2-Ethanedione, 1,2-di-4-morpholinyl- | C10H16N2O4 | CID 240445 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 1-\(Morpholinomethyl\)2-naphthol | C15H17NO2 | CID 33839 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 2-Naphthyl methyl ketone \[webbook.nist.gov\]](#)
- [6. 1-\(naphthyl\) ethan-1-one \(mixed isomers\), 1333-52-4 \[thegoodscentcompany.com\]](#)
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